

addressing Ranalexin-1G aggregation in high concentration solutions

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Compound of Interest

Compound Name: *Ranalexin-1G*

Cat. No.: *B1576060*

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Ranalexin-1G Aggregation Technical Support Center

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in addressing the aggregation of **Ranalexin-1G** in high-concentration solutions.

Frequently Asked Questions (FAQs)

Q1: What is **Ranalexin-1G** and what are its key properties?

Ranalexin-1G is a 20-amino acid antimicrobial peptide with activity against Gram-positive and Gram-negative bacteria, as well as fungi.[1][2] Its sequence is H-FLGGLMKIIPAAFCAVTKKC-OH with a disulfide bond between Cys14 and Cys20.[2] Key properties are summarized in the table below.

Property	Value	Reference
Amino Acid Sequence	FLGGLMKIIPAAFCVTKKC	[2]
Molecular Weight	~2109.6 g/mol	
Theoretical Isoelectric Point (pI)	9.8	
Grand Average of Hydropathy (GRAVY)	1.2	
Solubility	Soluble in DMSO	[3]
Storage (Lyophilized)	Store at -20°C or colder	[1][3]
Storage (in Solution)	Aliquot and store at -20°C or -80°C for short periods. Long-term storage in solution is not recommended.[3][4]	

Q2: Why is my high-concentration **Ranalexin-1G** solution showing signs of aggregation (e.g., cloudiness, precipitation)?

Peptide aggregation is a common issue, particularly at high concentrations, and can be influenced by several factors:

- **Hydrophobic Interactions:** **Ranalexin-1G** has a high GRAVY score, indicating significant hydrophobicity, which can lead to self-association to minimize contact with water.
- **Electrostatic Interactions:** As a cationic peptide (theoretical pI of 9.8), electrostatic repulsion between molecules is minimized as the pH of the solution approaches the pI.
- **Solution Conditions:** Factors such as pH, ionic strength, temperature, and the presence of certain excipients can significantly impact the stability of the peptide in solution.
- **Handling and Storage:** Improper handling, such as repeated freeze-thaw cycles, can promote aggregation.[3]

Q3: What are the initial steps I should take if I observe aggregation?

If you observe aggregation, we recommend the following initial steps:

- **Visual Inspection:** Confirm the presence of particulates, cloudiness, or precipitation.
- **Solubility Check:** Ensure you are using an appropriate solvent. While **Ranalexin-1G** is soluble in DMSO, for aqueous solutions, a careful formulation strategy is needed.[3]
- **pH Measurement:** Check the pH of your solution. For a cationic peptide like **Ranalexin-1G**, a pH well below its pI of 9.8 is generally recommended to maintain a net positive charge and promote electrostatic repulsion between molecules.
- **Review Handling Procedures:** Assess your recent handling and storage of the peptide solution. Have there been multiple freeze-thaw cycles? Was the lyophilized peptide properly equilibrated to room temperature before reconstitution?[4]

Troubleshooting Guide

This guide provides a systematic approach to troubleshooting and resolving **Ranalexin-1G** aggregation issues.

Problem: Ranalexin-1G solution is cloudy or has visible precipitates upon reconstitution or during storage.

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